

C₁₀H₁₄O₃: Structural Divergence & Pharmacological Utility

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Compound of Interest

Compound Name: Methyl 2,6-dimethyl-4-oxocyclohex-2-enecarboxylate

CAS No.: 67333-67-9

Cat. No.: B1365675

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Executive Summary: The Isomeric Split

The molecular formula C₁₀H₁₄O₃ is not a single entity but a "chemical container" for diverse functionalities. In pharmaceutical research, this formula bifurcates into two primary domains:

- **Therapeutic Agents (APIs):** Represented by Mephenesin, an aryl glycerol ether used to modulate skeletal muscle tone.
- **Chiral Auxiliaries:** Represented by Ketopinic Acid, a camphor-derived scaffold used to resolve racemic mixtures in asymmetric synthesis.

Comparative Physicochemical Profile

Property	Mephenesin (API)	Ketopinic Acid (Chiral Tool)
IUPAC Name	3-(2-Methylphenoxy)propane-1,2-diol	7,7-dimethyl-2-oxobicyclo[2.2.1]heptane-1-carboxylic acid
Core Scaffold	Aryl Glycerol Ether	Bicyclic Terpenoid (Camphor)
Primary Utility	Muscle Relaxant (Centrally Acting)	Chiral Resolving Agent / Ligand Synthesis
Chirality	Racemic (typically)	Enantiopure ((1S) or (1R))
LogP	~0.86 (Lipophilic/Hydrophilic balance)	~1.5 - 2.0
Solubility	Soluble in Ethanol, Propylene Glycol	Soluble in MeOH, CHCl ₃

Deep Dive: Mephenesin (The Active Pharmaceutical Ingredient)[1]

Structural Mechanism of Action

Mephenesin functions as a centrally acting muscle relaxant.[1] Unlike neuromuscular blockers (e.g., curare) that act at the neuromuscular junction, Mephenesin acts on the spinal cord and brainstem.

- Pharmacophore: The o-cresol ether linked to a glycerol moiety.[1][2]
- Mechanism: It depresses polysynaptic reflexes preferentially over monosynaptic reflexes. This selectivity allows it to reduce muscle hypertonicity (spasticity) without causing profound paralysis or respiratory depression at therapeutic doses.
- Receptor Modulation: Evidence suggests modulation of excitatory amino acid transmission (glutamate antagonism) and effects on sodium channels, stabilizing neuronal membranes.

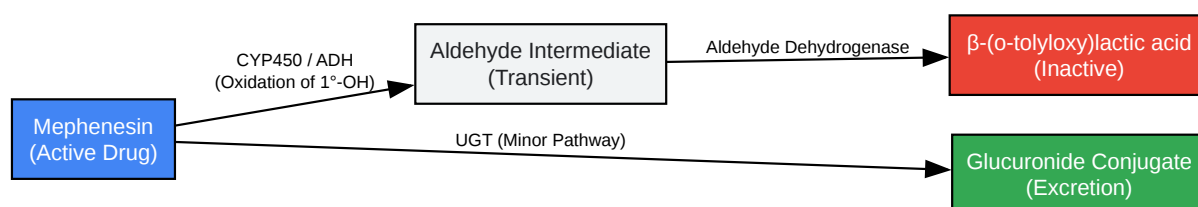
Metabolic Fate & Stability

Mephenesin has a short half-life due to rapid metabolism. Understanding this pathway is critical for designing analogs (e.g., Meprobamate was developed to overcome this metabolic instability).

Primary Metabolic Route:

- Oxidation: The primary hydroxyl group is rapidly oxidized to a carboxylic acid.
- Product: Formation of β -(o-tolyloxy)lactic acid.
- Consequence: The acid metabolite is inactive, leading to a short duration of action.

Visualization: Mephenesin Metabolic Pathway



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Figure 1: Metabolic instability of Mephenesin. The rapid oxidation of the primary alcohol group limits its duration of action, necessitating frequent dosing or structural modification.

Experimental Protocol: Synthesis of Mephenesin

Objective: Synthesize Mephenesin via the Williamson Ether Synthesis using o-cresol and 3-chloro-1,2-propanediol.

Safety Prerequisite: o-Cresol is corrosive and toxic. 3-Chloro-1,2-propanediol is a potential carcinogen. All operations must occur in a fume hood.

Reagents & Stoichiometry

- o-Cresol (10.8 g, 0.1 mol)
- 3-Chloro-1,2-propanediol (11.0 g, 0.1 mol)

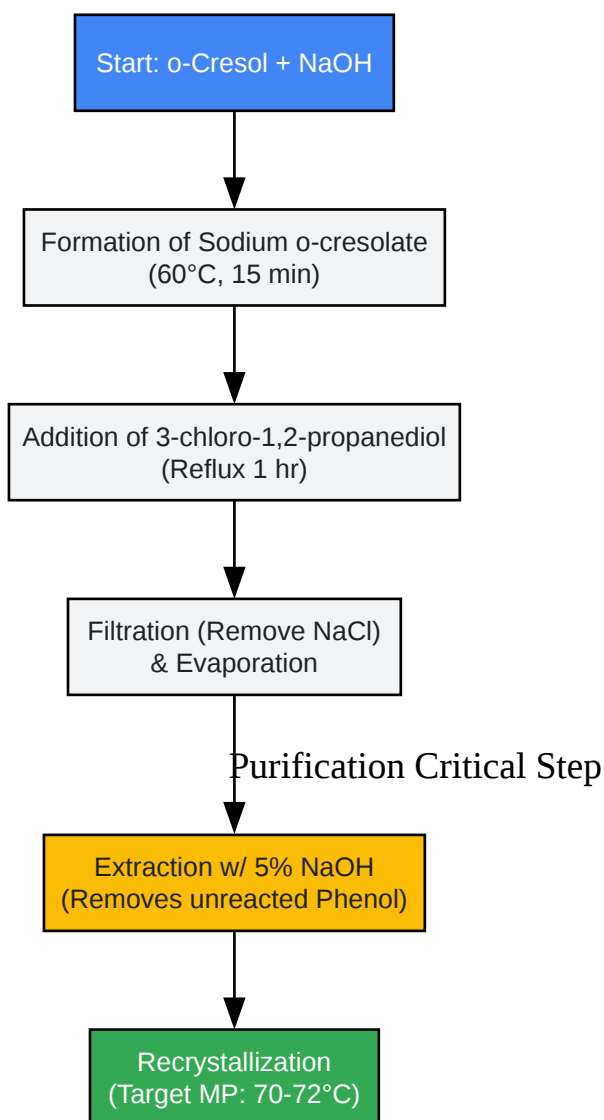
- Sodium Hydroxide (NaOH) (4.0 g, 0.1 mol) dissolved in Water (20 mL)
- Ethanol (95%, 50 mL)

Step-by-Step Methodology

- Phenoxide Formation:
 - In a 250 mL round-bottom flask equipped with a reflux condenser, dissolve o-cresol in the ethanolic NaOH solution.
 - Heat gently to 60°C for 15 minutes to ensure formation of sodium o-cresolate.
 - Checkpoint: The solution should darken slightly; ensure complete dissolution of the base.
- Alkylation (Ether Formation):
 - Add 3-chloro-1,2-propanediol dropwise over 20 minutes to the stirring phenoxide solution.
 - Heat the mixture to reflux (approx. 80-85°C) for 1 hour.
 - Reaction Logic: The phenoxide anion attacks the primary carbon of the chlorohydrin (or the epoxide intermediate formed in situ) via an S_N2 mechanism.
- Isolation:
 - Cool the mixture to room temperature. Sodium chloride (NaCl) will precipitate.
 - Filter off the NaCl and wash the filter cake with a small amount of ethanol.
 - Concentrate the filtrate under reduced pressure (Rotavap) to remove ethanol.
- Purification:
 - Dissolve the oily residue in Benzene or Ethyl Acetate (50 mL).
 - Wash with water (2 x 20 mL) to remove unreacted diol and salts.

- Extract the organic layer with 5% NaOH (2 x 15 mL) to remove unreacted o-cresol (Critical for purity).
- Dry over anhydrous MgSO_4 , filter, and evaporate solvent.
- Recrystallization: Recrystallize the resulting solid from water or an ether/petroleum ether mixture.
- Target Yield: 60-70%.
- Target Melting Point: 70-72°C.

Visualization: Synthesis Workflow



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Figure 2: Process flow for the Williamson ether synthesis of Mephenesin.

Analytical Characterization

To validate the synthesis of Mephenesin (C₁₀H₁₄O₃), the following spectral data is standard.

Proton NMR (¹H-NMR, 300 MHz, CDCl₃)

Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Logic
2.24	Singlet	3H	Ar-CH ₃	Methyl group on the aromatic ring (shielded).
2.8 - 3.2	Broad Singlet	2H	-OH	Hydroxyl protons (exchangeable with D ₂ O).
3.75 - 3.88	Multiplet	2H	-CH ₂ -OH	Terminal hydroxymethylene protons.
4.05	Multiplet	2H	Ar-O-CH ₂ -	Methylene protons adjacent to the phenoxy ether.
4.15	Multiplet	1H	-CH(OH)-	Methine proton (deshielded by oxygen).
6.8 - 7.2	Multiplet	4H	Ar-H	Aromatic protons (Ortho-substituted pattern).

Infrared Spectroscopy (IR)

- 3200-3400 cm^{-1} : Broad O-H stretch (Hydrogen bonded).
- 1600, 1585 cm^{-1} : C=C aromatic ring stretch.
- 1240 cm^{-1} : C-O-C asymmetric stretch (Aryl alkyl ether).
- 1040 cm^{-1} : C-O stretch (Primary alcohol).

Ketopinic Acid: The Chiral Counterpart

While Mephenesin dominates the pharmacological discussion of $\text{C}_{10}\text{H}_{14}\text{O}_3$, Ketopinic Acid is vital for the development of drugs.

- Structure: A rigid bicyclic framework derived from camphor with a carboxylic acid at the bridgehead (C1) and a ketone at C2.
- Utility: It serves as a resolving agent. Because it is available in high enantiomeric purity, it can react with racemic amines or alcohols to form diastereomers. These diastereomers have different physical properties (solubility, boiling point), allowing separation of the enantiomers.
- Ligand Synthesis: It is also a precursor for chiral oxazoline ligands used in asymmetric catalysis.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 4059, Mephenesin. Retrieved from [\[Link\]](#)
- Berger, F. M., & Bradley, W. (1946).[3] The pharmacological properties of alpha: beta-dihydroxy-gamma-(2-methylphenoxy)-propane (myanesin). British Journal of Pharmacology and Chemotherapy. Retrieved from [\[Link\]](#)
- DrugBank Online. (2025). Mephenesin: Pharmacology and Metabolism. Retrieved from [\[Link\]](#)

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Sources

- 1. Mephenesin | C₁₀H₁₄O₃ | CID 4059 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. mephenesin [drugcentral.org]
- 3. Mephenesin [drugfuture.com]
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